

# IUPAC nomenclature and CAS number for 2,3,5-trimethylheptane

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## Compound of Interest

Compound Name: 2,3,5-Trimethylheptane

Cat. No.: B12798936

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## An In-depth Technical Guide to 2,3,5-trimethylheptane

This technical guide provides a comprehensive overview of **2,3,5-trimethylheptane**, including its chemical identity, physicochemical properties, and relevant experimental methodologies. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identification

The compound of interest is an isomer of decane, a saturated hydrocarbon.

- IUPAC Nomenclature: **2,3,5-trimethylheptane**[\[1\]](#)
- CAS Number: 20278-85-7[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C<sub>10</sub>H<sub>22</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Weight: 142.28 g/mol [\[1\]](#)[\[2\]](#)
- Synonyms: Heptane, 2,3,5-trimethyl-; 2,3,5-Trimethylheptan[\[2\]](#)

## Physicochemical Properties

A summary of the key physical and chemical properties of **2,3,5-trimethylheptane** is presented in the table below. This data is essential for understanding its behavior in various experimental settings.

Property	Value
Boiling Point	157.9°C at 760 mmHg[2]
Melting Point	-53.99°C[2]
Density	0.73 g/cm <sup>3</sup> [2]
Flash Point	41.9°C[2]
Refractive Index	1.4146[2]
Vapor Pressure	3.48 mmHg at 25°C[2]
LogP	3.71470[2]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of branched alkanes like **2,3,5-trimethylheptane** are crucial for their application in research and development.

### 3.1. Synthesis via Catalytic Isomerization

A common method for the synthesis of branched alkanes such as **2,3,5-trimethylheptane** is the catalytic isomerization of linear or less-branched alkanes. This process is typically carried out using bifunctional catalysts.

- **Catalyst:** A common choice is a platinum-supported zeolite catalyst, for instance, Pt/H-Beta. The platinum serves as the metallic site for hydrogenation and dehydrogenation, while the zeolite provides the acidic sites for skeletal rearrangement.
- **Reaction Mechanism:** The synthesis proceeds through a series of steps:
  - Dehydrogenation of the starting n-alkane to an olefin on the metallic sites of the catalyst.

- Protonation of the olefin on the Brønsted acid sites of the zeolite support to form a carbenium ion.
- Isomerization of the carbenium ion intermediate via rearrangements, such as those involving a protonated cyclopropane (PCP) mechanism.
- Hydrogenation of the isomerized carbenium ion back to a branched alkane on the metallic sites.
- Reaction Conditions: The specific temperature, pressure, and hydrogen-to-hydrocarbon ratio will depend on the starting material and the desired product distribution. These parameters need to be optimized to maximize the yield of **2,3,5-trimethylheptane**.

### 3.2. Analytical Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

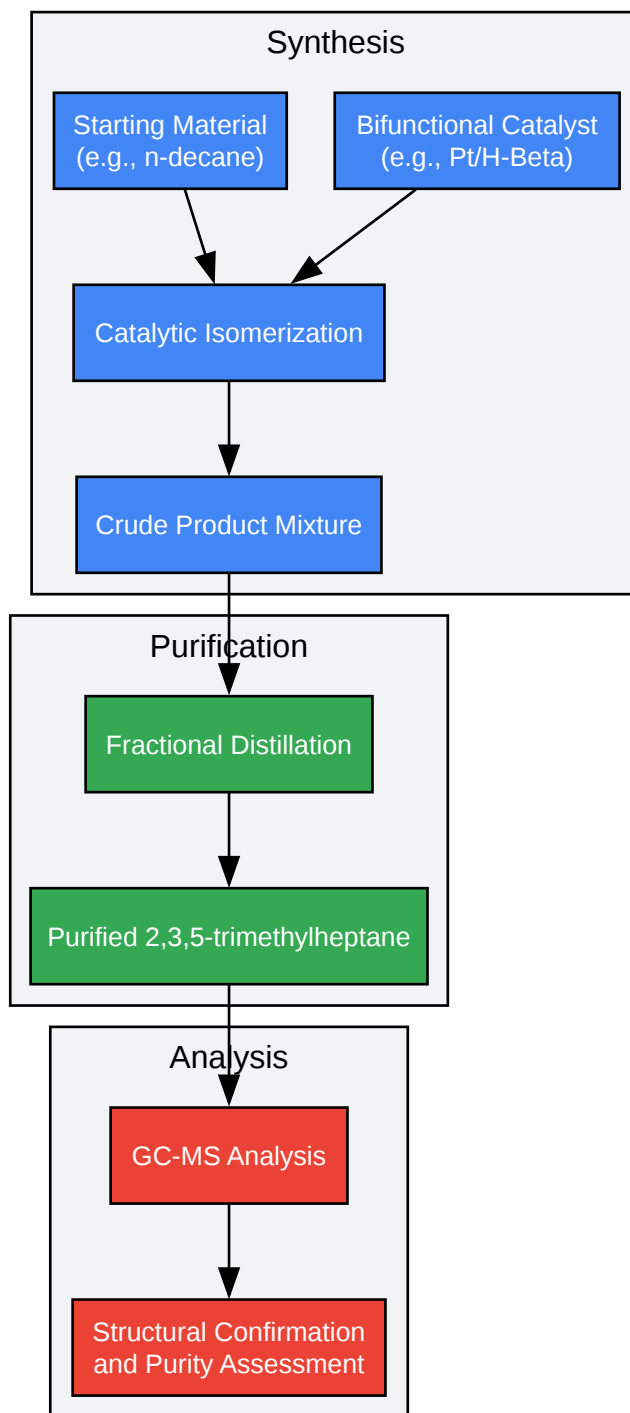
Gas chromatography coupled with mass spectrometry is a powerful technique for the identification and quantification of volatile organic compounds like **2,3,5-trimethylheptane**.

- Sample Preparation: The sample containing **2,3,5-trimethylheptane** is typically dissolved in a volatile organic solvent, such as hexane or pentane.
- Gas Chromatography:
  - Column: A non-polar capillary column, such as one coated with dimethylpolysiloxane, is suitable for separating alkanes.
  - Carrier Gas: Helium is commonly used as the carrier gas.
  - Temperature Program: A temperature gradient is employed to ensure the separation of compounds with different boiling points. The program typically starts at a low temperature and is gradually increased to a higher temperature.
- Mass Spectrometry:
  - Ionization: Electron ionization (EI) is typically used to fragment the molecules.
  - Detection: The resulting ions are separated based on their mass-to-charge ratio, providing a unique mass spectrum for each compound. The mass spectrum of **2,3,5-**

**trimethylheptane** can be compared to a library of known spectra for identification.

## Logical Workflow for Synthesis and Analysis

The following diagram illustrates the logical workflow for the synthesis and subsequent analysis of **2,3,5-trimethylheptane**.



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Caption: Workflow for the synthesis and analysis of **2,3,5-trimethylheptane**.

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## References

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